

# An In-depth Technical Guide to 6-Benzyloxypyridine-3-boronic acid

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## Compound of Interest

Compound Name: 6-Benzylloxypyridine-3-boronic acid

Cat. No.: B1341736

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, and applications of **6-Benzylloxypyridine-3-boronic acid**. It is intended to serve as a technical resource for professionals in the fields of chemical research and drug development.

## Core Chemical Properties

**6-Benzylloxypyridine-3-boronic acid** is a heteroaryl boronic acid derivative that serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its physical and chemical properties are summarized below. The compound typically appears as a white to off-white solid and may contain varying amounts of its anhydride form.<sup>[2][3]</sup>

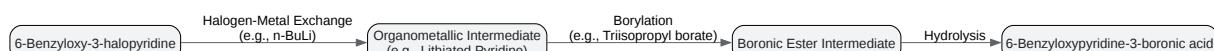
Data Presentation: Summary of Chemical Properties

Property	Value	Source(s)
CAS Number	929250-35-1	[4][5][6][7]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> BNO <sub>3</sub>	[2][5][6][8]
Molecular Weight	229.04 g/mol	[2][5][6]
Melting Point	110 °C	[2]
Physical State	Solid, White to Almost white powder/crystal	[2][3]
Synonyms	2-(Benzyl)pyridine-5-ylboronic acid, 6-(Benzyl)pyridin-3-ylboronic acid	[3][5][7]
Purity	Typically ≥95%	[9]

## Synthesis and Reactivity

Pyridinyl boronic acids are crucial reagents in modern organic synthesis.[10] The synthesis of compounds like **6-Benzylxypyridine-3-boronic acid** generally follows established methods for creating pyridinylboronic acids and their esters. The most fundamental and reliable method for large-scale preparation involves a halogen-metal exchange of a corresponding halopyridine, followed by borylation with a trialkyl borate.[11][12]

### General Synthesis Workflow



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Caption: General workflow for the synthesis of pyridinyl boronic acids.

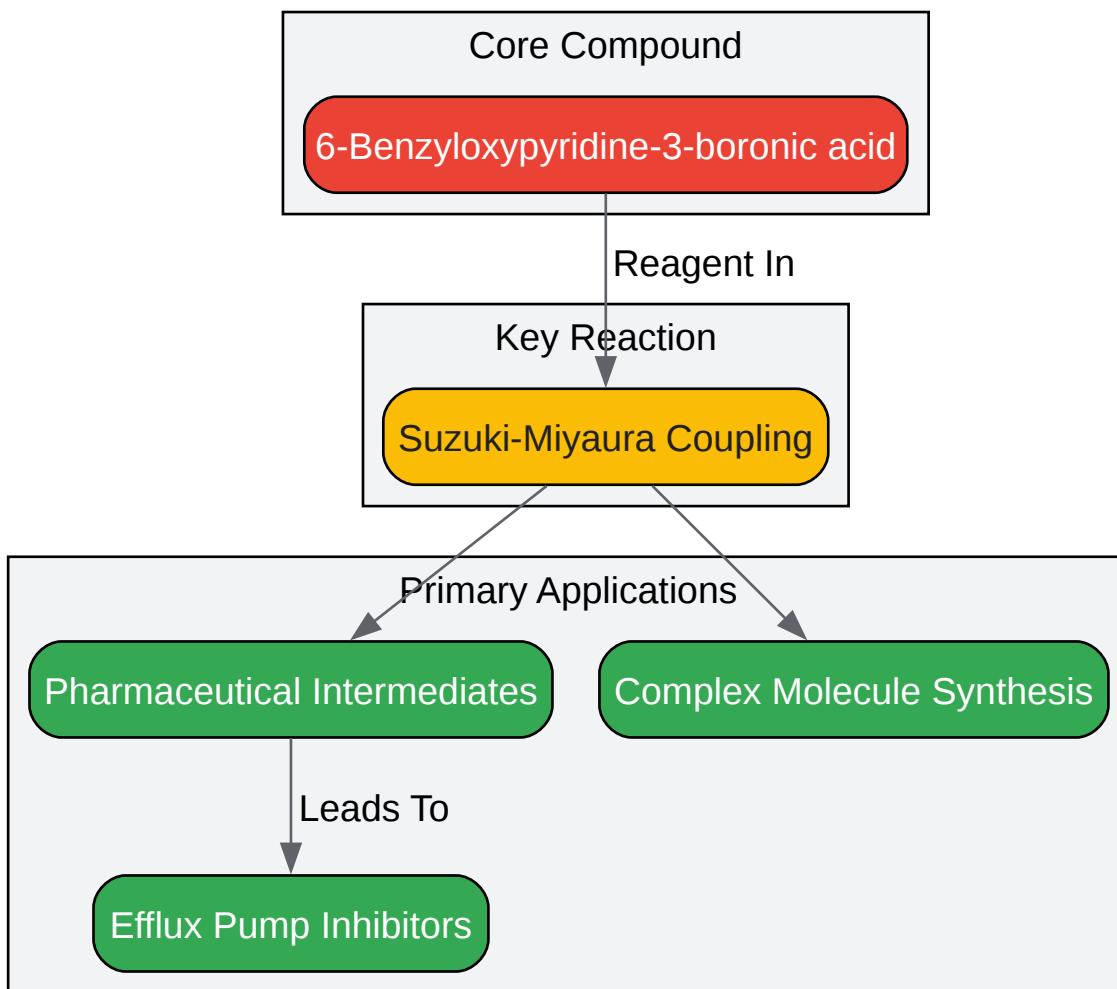
The primary application of **6-Benzylxypyridine-3-boronic acid** stems from its utility in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[1][13] This reaction is a powerful method for forming carbon-carbon bonds, essential for constructing complex organic molecules.[13][14] In this context, the boronic acid acts as the organoboron component, which couples with an organic halide in the presence of a palladium catalyst and a base.[15][16]

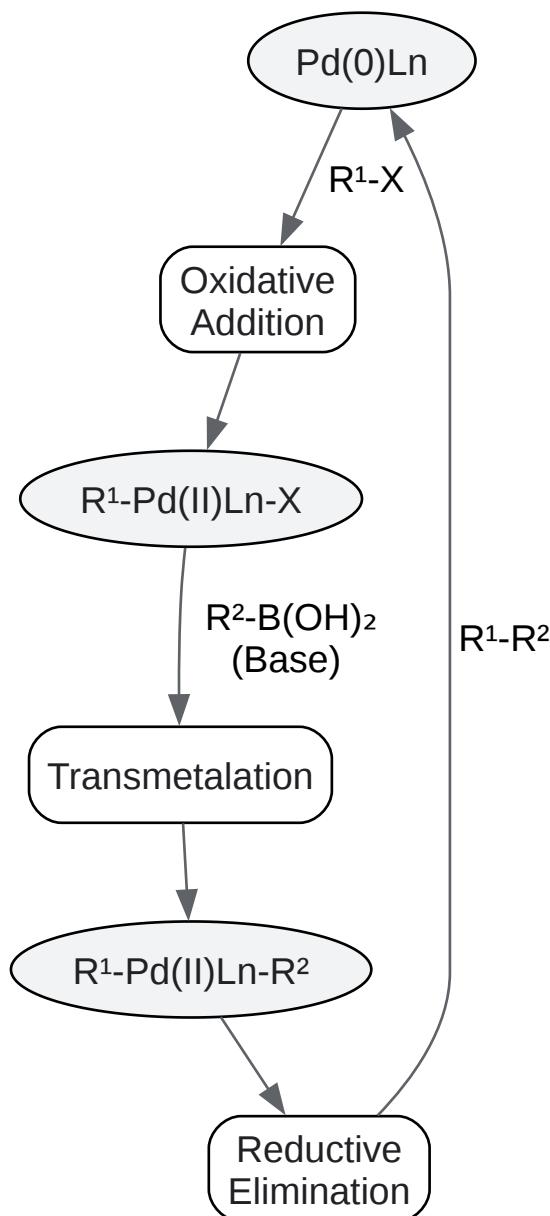
## Key Applications in Research and Development

**6-Benzylxypyridine-3-boronic acid** is a valuable intermediate with applications spanning several areas of chemical and pharmaceutical research.

- Drug Development: The compound is a key intermediate in the synthesis of pharmaceuticals. [17] Its structure is incorporated into more complex molecules designed as targeted therapies. For example, it has been used to synthesize high-affinity corticotropin-releasing factor (CRF) receptor ligands.[18]
- Medicinal Chemistry: In the fight against antibiotic resistance, **6-Benzylxypyridine-3-boronic acid** was identified as a potential inhibitor of the NorA efflux pump in *Staphylococcus aureus*.[19] This finding has led to the synthesis and evaluation of related derivatives to restore the potency of existing antibiotics against multidrug-resistant bacterial strains.[19]
- Organic Synthesis: It serves as a fundamental building block for creating biaryl compounds and other complex molecular architectures via Suzuki-Miyaura coupling.[13][17] This reaction is widely used due to the stability, low toxicity, and ease of preparation of the boronic acid reagents.[15][20]

Logical Relationship of Applications





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